

Application Notes and Protocols: Thiochroman Ring Formation via Friedel-Crafts Acylation

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Compound of Interest

Compound Name: *Thiochroman*

Cat. No.: *B1618051*

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Introduction

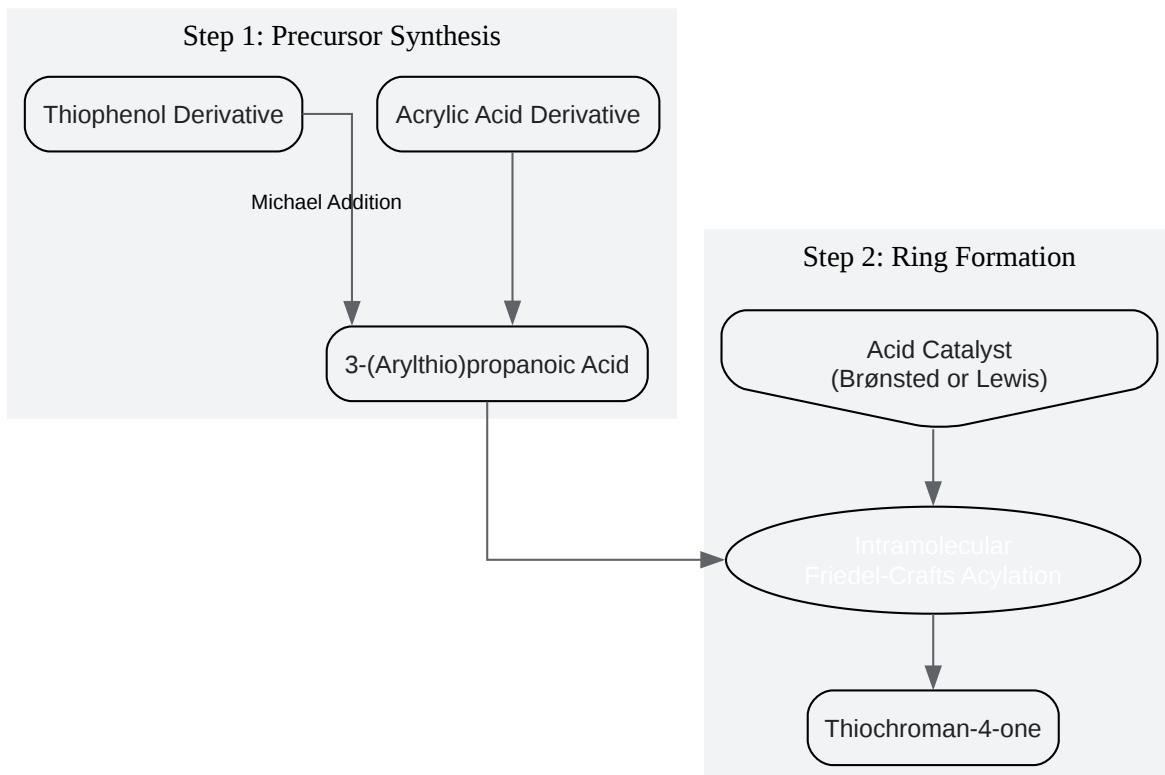
The **thiochroman** scaffold is a privileged heterocyclic system in medicinal chemistry and drug development due to its presence in a wide range of biologically active compounds.[\[1\]](#)

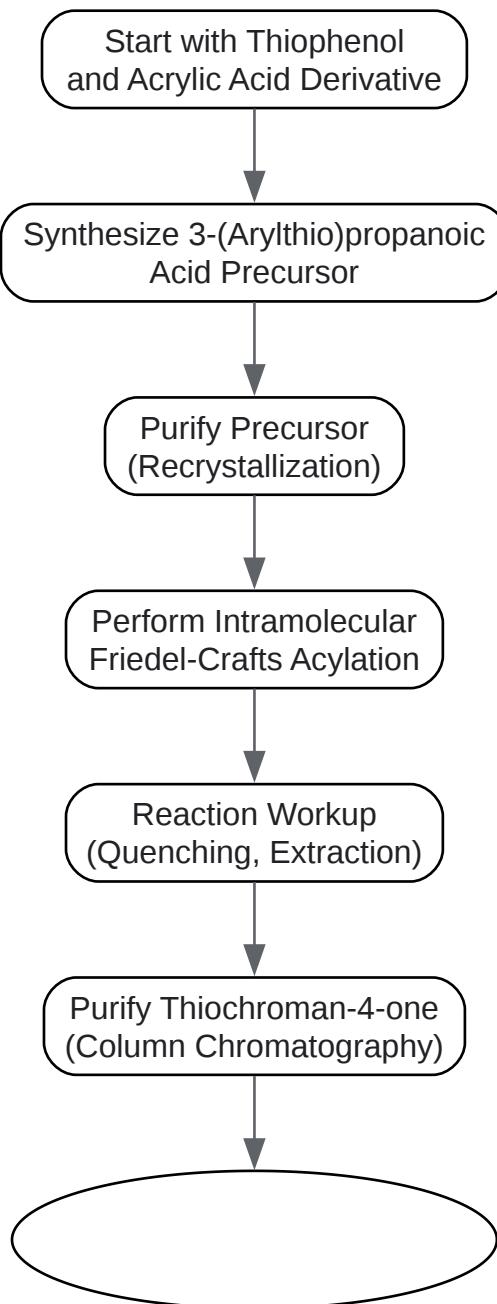
Thiochroman derivatives have demonstrated diverse pharmacological activities, including anticancer, antimicrobial, and anti-inflammatory properties.[\[1\]](#)[\[2\]](#) The formation of the **thiochroman** ring system, particularly the synthesis of **thiochroman-4-ones**, is a key step in accessing these important molecules. A robust and versatile method for constructing this ring system is through the intramolecular Friedel-Crafts acylation of 3-(arylthio)propanoic acids.[\[1\]](#)[\[2\]](#)

This application note provides a detailed overview and experimental protocols for the synthesis of **thiochroman-4-ones** using this classical yet highly effective reaction.

Reaction Principle and Logical Relationship

The synthesis of **thiochroman-4-ones** via intramolecular Friedel-Crafts acylation is typically a two-step process. First, a substituted thiophenol undergoes a Michael addition with an acrylic acid derivative (like 3-chloropropanoic acid) to form the corresponding 3-(arylthio)propanoic acid precursor.[\[2\]](#) In the second step, this precursor undergoes an intramolecular electrophilic aromatic substitution, catalyzed by a Brønsted or Lewis acid, to yield the cyclized **thiochroman-4-one**.[\[1\]](#)[\[2\]](#)





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References

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- 2. Synthesis and Evaluation of Thiochroman-4-One Derivatives as Potential Leishmanicidal Agents - PMC [pmc.ncbi.nlm.nih.gov]
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